

Application Notes and Protocols for Bromacil, Lithium Salt in Plant Physiology Studies

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Compound of Interest

Compound Name: *Bromacil, lithium salt*

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Introduction

Bromacil, a substituted uracil herbicide, is a potent inhibitor of photosynthesis. Its lithium salt formulation offers a valuable tool for plant physiology research, enabling precise studies of photosynthetic mechanisms, herbicide resistance, and stress responses. When dissolved in aqueous solutions, bromacil lithium salt readily dissociates into the active bromacil molecule and a lithium ion.^{[1][2]} The primary mode of action for bromacil is the inhibition of the photosynthetic electron transport chain at Photosystem II (PSII).^[3] This specific and potent activity allows researchers to dissect various aspects of plant physiology.

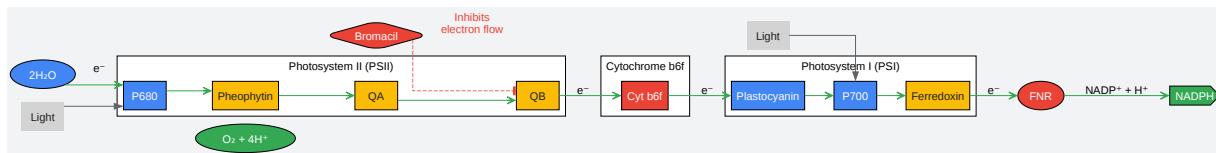
These application notes provide an overview of the use of **bromacil, lithium salt** as a research tool, including its mechanism of action, protocols for its application in model systems like *Arabidopsis thaliana*, and methods for quantifying its physiological effects.

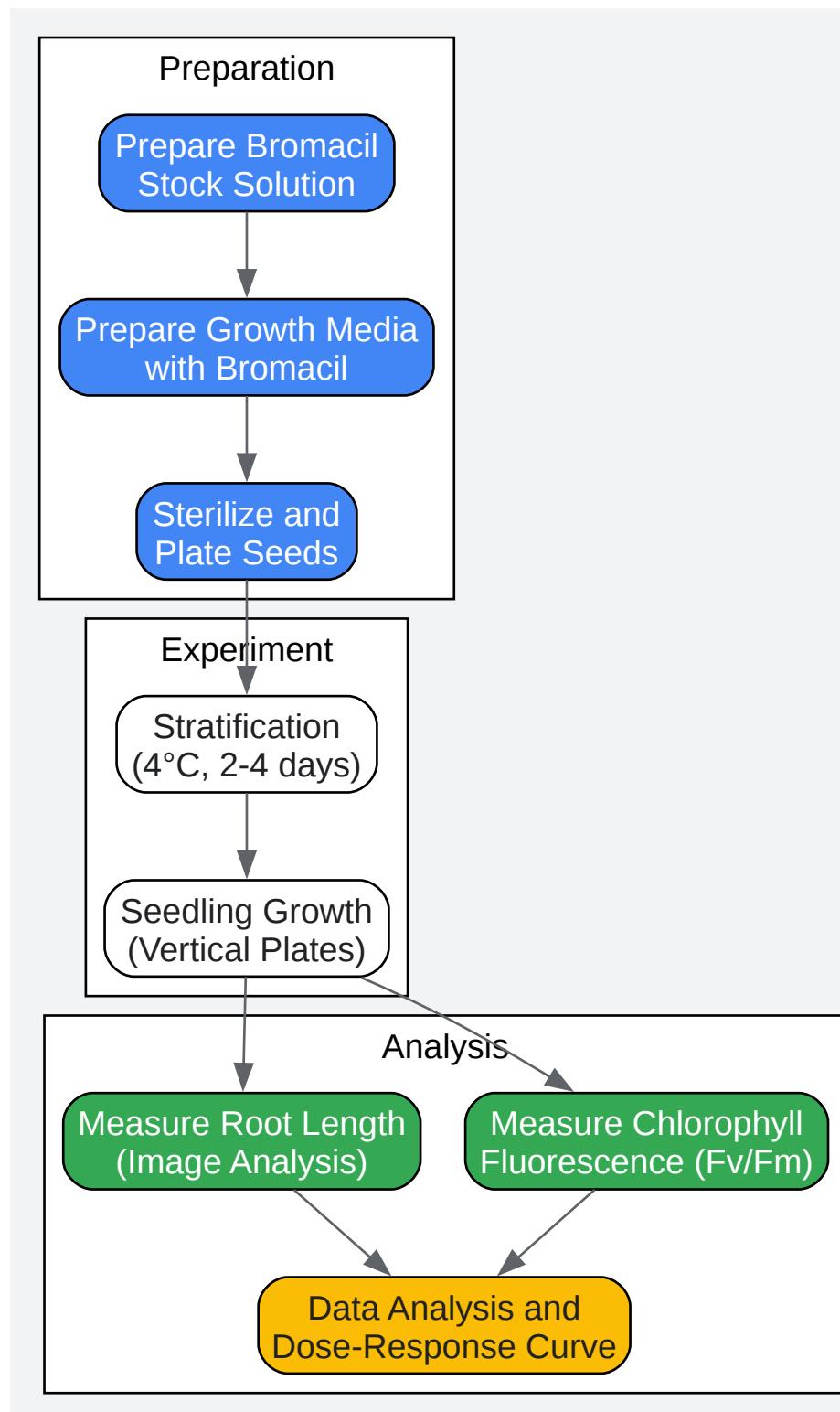
Mechanism of Action

Bromacil is primarily absorbed by the plant roots and translocated to the shoots via the xylem.^[3] Its herbicidal activity stems from its ability to block the electron flow in Photosystem II. Specifically, it competitively binds to the QB-binding site on the D1 protein of the PSII reaction center, thereby displacing plastoquinone. This blockage of electron transport from QA to QB leads to an accumulation of reduced QA, which in turn inhibits the entire photosynthetic process, ultimately causing oxidative stress and cell death.

Signaling Pathway Diagram

The following diagram illustrates the effect of Bromacil on the photosynthetic electron transport chain.



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